

Application of Dihexyl Phthalate in Non-PVC Polymer Research: Application Notes and Protocols

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Compound of Interest

Compound Name: *Dihexyl phthalate*

Cat. No.: *B034410*

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Introduction

Dihexyl phthalate (DHP), and more specifically its linear isomer di-n-hexyl phthalate (DnHP), are used as plasticizers to increase the flexibility, durability, and workability of various polymers. While the use of phthalates in polyvinyl chloride (PVC) is well-documented, their application in non-PVC polymers is an area of growing interest, particularly in the search for alternatives to commonly used plasticizers and to tailor material properties for specific applications. This document provides detailed application notes and experimental protocols for the use of **dihexyl phthalate** in non-PVC polymer research, with a focus on nitrile rubber and acrylic coatings.

Application in Nitrile Rubber (NBR)

Di-n-hexyl phthalate is utilized as a plasticizer in nitrile rubber formulations to enhance flexibility, particularly at low temperatures, and to improve processing characteristics.^{[1][2]} Its compatibility with NBR makes it an effective additive for modifying the physical properties of the final vulcanized product.^{[1][2]}

Quantitative Data

The following table summarizes the expected effects of di-n-hexyl phthalate on the mechanical properties of nitrile rubber. The data is compiled from various sources and represents typical

changes observed when incorporating a phthalate plasticizer.

Property	Unplasticized NBR	NBR with Di-n-hexyl Phthalate (15 phr)	Test Method
Hardness (Shore A)	70 - 80	60 - 70	ASTM D2240
Tensile Strength (MPa)	15 - 25	10 - 20	ASTM D412
Elongation at Break (%)	300 - 500	400 - 600	ASTM D412
Low-Temperature Brittleness	-20°C to -30°C	-30°C to -40°C	ASTM D2137

Note: The exact values can vary depending on the specific NBR grade, curing system, and other additives used in the formulation.

Experimental Protocol: Incorporation and Evaluation of Di-n-hexyl Phthalate in Nitrile Rubber

This protocol outlines the steps for incorporating DnHP into an NBR compound and evaluating its effect on the material's properties.

1. Materials and Equipment:

- Nitrile rubber (e.g., Krynac series)
- Di-n-hexyl phthalate (DnHP)
- Standard NBR compounding ingredients: Zinc oxide, Stearic acid, Carbon black (e.g., N550), Sulfur, and an accelerator (e.g., MBTS).
- Two-roll mill
- Hydraulic press with heated platens

- Tensile testing machine
- Shore A durometer
- Low-temperature brittleness tester

2. Compounding Procedure:

- Masticate the nitrile rubber on a two-roll mill until a smooth sheet is formed.
- Add zinc oxide and stearic acid and mix until fully dispersed.
- Gradually add the carbon black, ensuring even dispersion.
- Slowly add the di-n-hexyl phthalate to the compound and continue milling until it is fully absorbed and the mixture is homogenous.
- Finally, add the sulfur and accelerator at a lower mill temperature to prevent premature vulcanization (scorching).
- Sheet out the compounded rubber and allow it to cool.

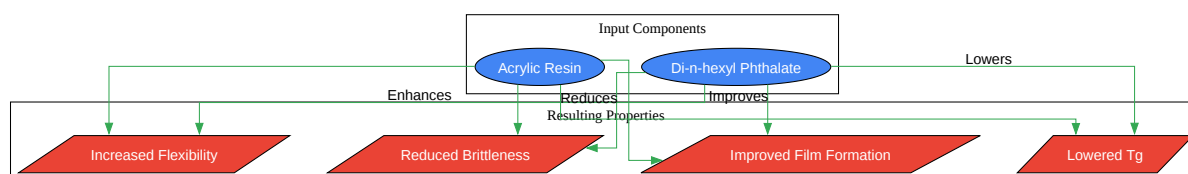
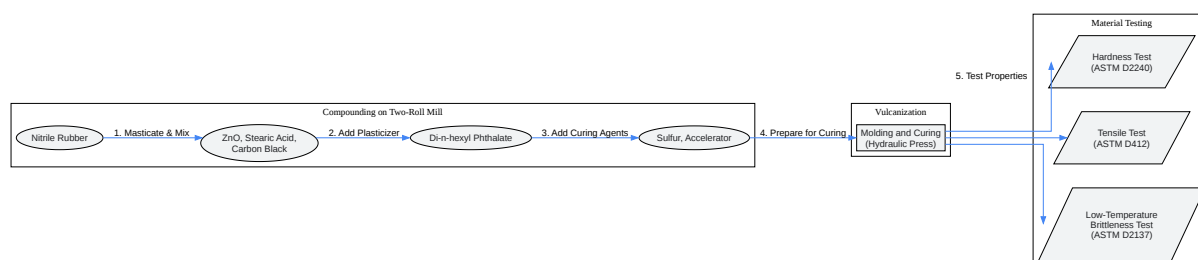
3. Vulcanization:

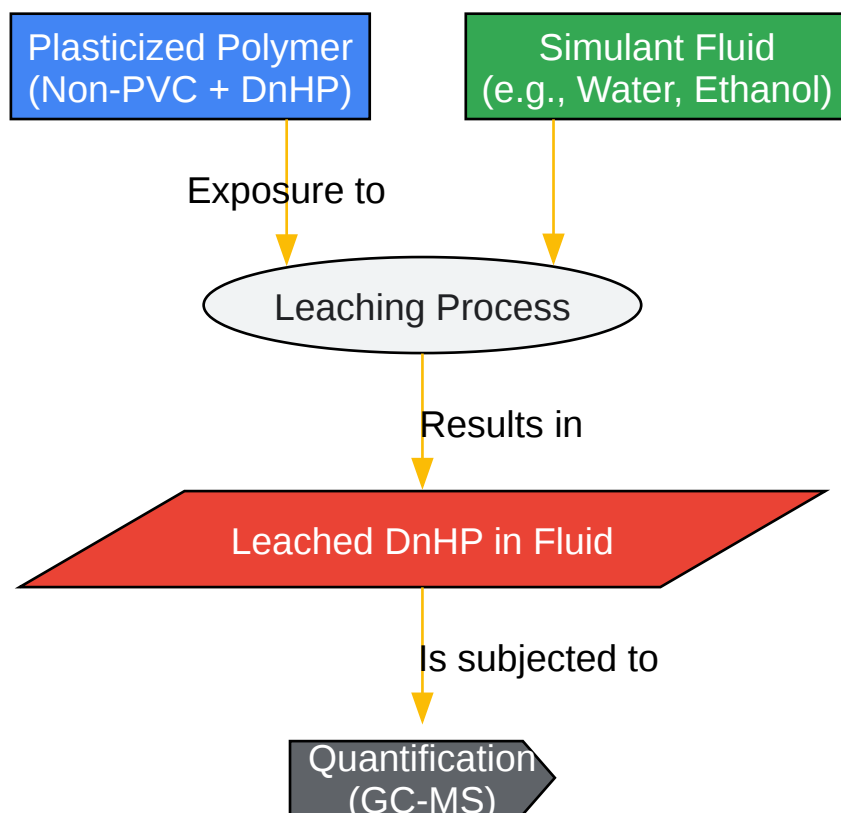
- Cut the compounded rubber sheet into appropriate sizes for the test specimens.
- Place the samples in a pre-heated mold in the hydraulic press.
- Cure the samples at a specified temperature and time (e.g., 160°C for 10 minutes). The optimal curing conditions should be determined using a rheometer.
- After curing, remove the samples from the mold and allow them to cool to room temperature.

4. Material Testing:

- Hardness: Measure the Shore A hardness of the vulcanized samples according to ASTM D2240.

- **Tensile Properties:** Determine the tensile strength, elongation at break, and modulus of the samples using a tensile testing machine as per ASTM D412.
- **Low-Temperature Brittleness:** Evaluate the low-temperature performance of the material using a brittleness tester following the ASTM D2137 standard.





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- To cite this document: BenchChem. [Application of Dihexyl Phthalate in Non-PVC Polymer Research: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b034410#application-of-dihexyl-phthalate-in-non-pvc-polymer-research]

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